

Navigating the Safe Disposal of 3-tert-Butylisoxazol-5-amine: A Procedural Guide

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Compound of Interest

Compound Name: 3-tert-Butylisoxazol-5-amine

Cat. No.: B1332903

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents like **3-tert-Butylisoxazol-5-amine** is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step procedure for the safe disposal of this compound, ensuring compliance with safety regulations and minimizing environmental impact.

Immediate Safety and Handling Precautions:

Prior to handling **3-tert-Butylisoxazol-5-amine**, it is imperative to consult the Safety Data Sheet (SDS). Personal protective equipment (PPE) is mandatory. This includes chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat. All handling should occur in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.^[1]

Step-by-Step Disposal Protocol:

The primary directive for the disposal of **3-tert-Butylisoxazol-5-amine** is to entrust it to a licensed and certified hazardous waste disposal facility.^[1] Adherence to local, state, and federal regulations is paramount.

- Waste Identification and Segregation:
 - Clearly label a dedicated waste container for **3-tert-Butylisoxazol-5-amine**. The label should include the full chemical name, CAS number (55809-36-4 or 59669-59-9), and

relevant hazard symbols.

- Do not mix **3-tert-Butylisoxazol-5-amine** with other chemical waste unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Container Management:
 - Use a container that is compatible with the chemical. A securely sealed, robust container will prevent leaks and spills.
 - Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Internal Laboratory Procedures:
 - Follow your institution's established protocols for chemical waste pickup. This typically involves completing a hazardous waste disposal form, detailing the contents and quantity of the waste.
 - Contact your EHS office to schedule a pickup.
- Transportation and Final Disposal:
 - The licensed waste disposal facility will handle the transportation and final disposal of the chemical.
 - Given that **3-tert-Butylisoxazol-5-amine** is a combustible solid, incineration is a common and effective disposal method. However, the ultimate disposal technique will be determined by the facility in accordance with regulatory requirements.

Quantitative Data Summary:

For quick reference, the following table summarizes key quantitative data for **3-tert-Butylisoxazol-5-amine**.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ N ₂ O	Chem-Impex[2], ChemScene[3]
Molecular Weight	140.18 g/mol	ChemScene[3], Sigma-Aldrich
Purity	≥98%	Chem-Impex[2], ChemScene[3]
Storage Temperature	0-8 °C	Chem-Impex[2]
Water Hazard Class (WGK)	3 (Extremely hazardous to water)	Sigma-Aldrich

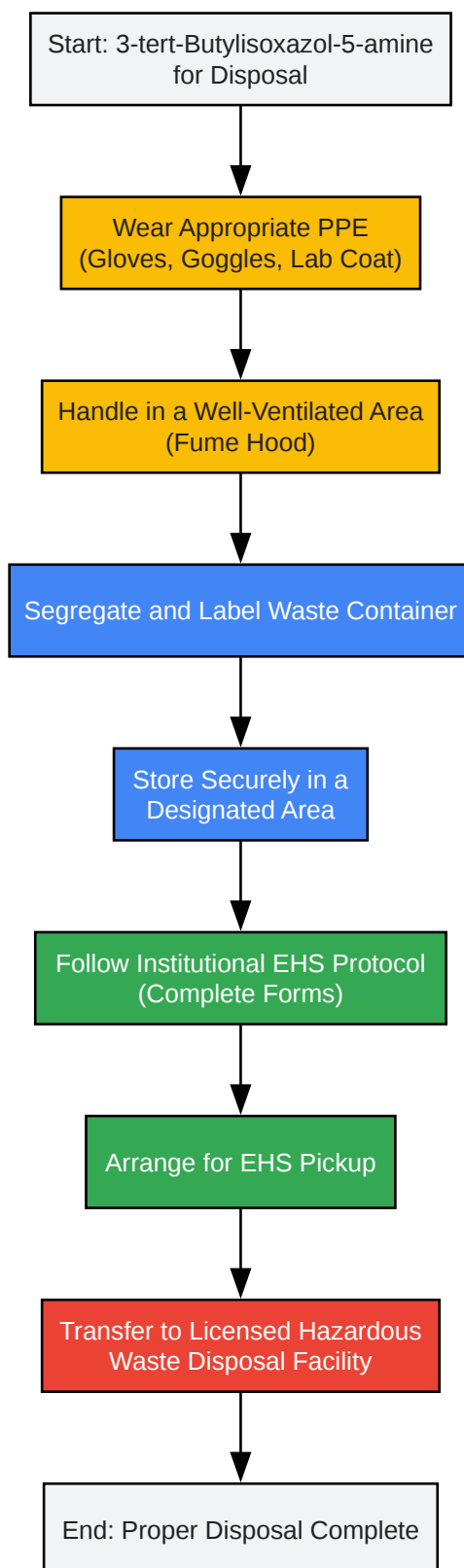
Hazard Identification and Classification:

Understanding the hazards associated with **3-tert-Butylisoxazol-5-amine** is fundamental to its safe handling and disposal.

Hazard Statement	GHS Classification	Source
Harmful if swallowed	Acute Toxicity, Oral (Category 4)	Sigma-Aldrich, PubChem[4]
Causes skin irritation	Skin Irritation (Category 2)	Sigma-Aldrich, PubChem[4]
Causes serious eye irritation	Eye Irritation (Category 2A)	Sigma-Aldrich, PubChem[4]
May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Category 3)	Sigma-Aldrich, PubChem[4]

Disposal Decision Workflow:

The following diagram illustrates the logical steps for the proper disposal of **3-tert-Butylisoxazol-5-amine**.



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Caption: Disposal workflow for **3-tert-Butylisoxazol-5-amine**.

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